

Personal protective equipment for handling 2-[2-(Dimethylamino)ethoxy]benzaldehyde

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Compound of Interest

2-[2-

Compound Name: (Dimethylamino)ethoxy]benzaldehyde

Cat. No.: B089207

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Essential Safety and Handling Guide for 2-[2-(Dimethylamino)ethoxy]benzaldehyde

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-[2-(Dimethylamino)ethoxy]benzaldehyde**. Adherence to these procedures is vital for ensuring laboratory safety and the integrity of your research.

Chemical and Physical Properties Summary

Property	Value
Chemical Name	2-[2-(Dimethylamino)ethoxy]benzaldehyde
CAS Number	15182-07-7 (hydrochloride salt)
Molecular Formula	C11H15NO2
Molecular Weight	193.24 g/mol
Appearance	Not specified (solid or liquid)
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. [1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **2-[2-(Dimethylamino)ethoxy]benzaldehyde**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles compliant with ANSI Z87.1 standards are required. ^[2] A face shield should be worn in conjunction with goggles when there is a risk of splashing. ^[3] ^[4]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. ^[2] ^[3] Regularly inspect gloves for any signs of degradation or puncture before use.
Body	Laboratory Coat	A long-sleeved lab coat is required to protect skin from potential splashes and contact. ^[3] ^[5] For tasks with a higher splash risk, a chemical-resistant apron over the lab coat is advised. ^[2]
Respiratory	NIOSH-Approved Respirator	All handling of the compound, especially if it is a powder or if aerosols may be generated, must be conducted in a certified chemical fume hood to prevent inhalation. ^[2] ^[5] If a fume hood is not available or insufficient, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used based on a risk assessment. ^[3] ^[6]

Operational Plan: Step-by-Step Handling Protocol

Following a systematic operational plan is crucial for the safe handling of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** from receipt to disposal.

Preparation and Engineering Controls

- Fume Hood: All manipulations of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** should be performed in a certified chemical fume hood to minimize inhalation exposure.[2][5]
- PPE Check: Before commencing any work, ensure all required PPE is readily available and in good condition.[3]
- Emergency Equipment: Verify that an emergency eyewash station and safety shower are accessible and operational.

Handling the Compound

- Wear Appropriate PPE: Don all PPE as specified in the table above before handling the chemical.[3]
- Avoid Dust and Aerosol Formation: If handling a solid form, use appropriate tools like spatulas to prevent the generation of dust.[3]
- Portioning: When transferring the chemical, do so carefully to avoid spills.
- Solution Preparation: When preparing solutions, slowly add the compound to the solvent to prevent splashing.

Spill Management

- Evacuate: In the event of a spill, immediately clear the area.[5]
- Ventilate: Ensure the area is well-ventilated, utilizing the fume hood if the spill is contained within it.[5]
- Containment: For small spills, use an inert absorbent material such as vermiculite or sand to contain the substance.[5]

- Collection: Carefully collect the absorbed material into a designated and sealed hazardous waste container.[5]
- Cleaning: Decontaminate the spill area with a suitable solvent followed by soap and water. All cleaning materials must be collected as hazardous waste.[5]

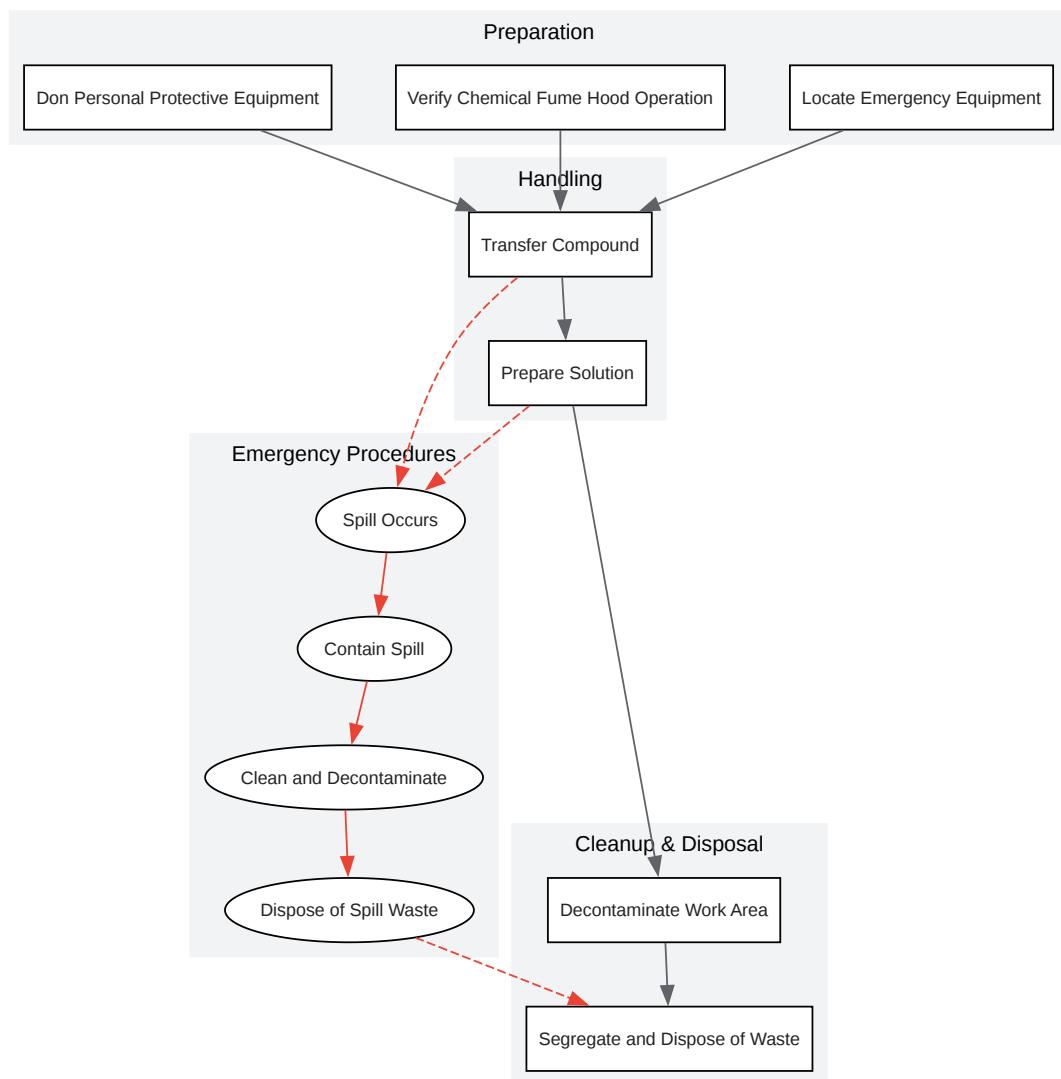
Disposal Plan

Proper disposal of **2-[2-(Dimethylamino)ethoxy]benzaldehyde** and any contaminated materials is essential to comply with regulations and protect the environment.

- Unused Compound: Dispose of any unused or waste **2-[2-(Dimethylamino)ethoxy]benzaldehyde** as hazardous chemical waste in a clearly labeled and sealed container.[2][7]
- Contaminated Materials: All materials that have come into contact with the chemical, including gloves, pipette tips, and absorbent pads, must be disposed of in a designated hazardous waste container.[2][5]
- Solutions: Both aqueous and organic solutions containing **2-[2-(Dimethylamino)ethoxy]benzaldehyde** should be collected in separate, appropriately labeled hazardous waste containers.[2] Do not pour down the drain.[7]
- Regulatory Compliance: All waste must be disposed of in accordance with federal, state, and local regulations.[5][7]

Workflow for Safe Handling of **2-[2-(Dimethylamino)ethoxy]benzaldehyde**

Safe Handling Workflow for 2-[2-(Dimethylamino)ethoxy]benzaldehyde

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Caption: Workflow for the safe handling of **2-[2-(Dimethylamino)ethoxy]benzaldehyde**.

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References

- 1. aaronchem.com [aaronchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. cdc.gov [cdc.gov]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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